

PIK-75 mechanism of action

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Compound Focus: **Pik-75**

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Mechanism of Action

PIK-75 exerts its anti-cancer effect through a multi-targeted mechanism, crucial for overcoming treatment resistance.

Dual Kinase Inhibition

PIK-75's core action is simultaneous inhibition of **PI3K p110 α** and **CDK9** [1]. This dual targeting disrupts two critical pro-survival pathways in cancer cells:

- **PI3K/p110 α Inhibition:** Blocks conversion of PIP2 to PIP3, preventing activation of AKT and its downstream pro-survival signaling [1] [2].
- **CDK9 Inhibition:** Suppresses RNA polymerase II, reducing transcription of short-lived pro-survival proteins like **MCL-1** [1].

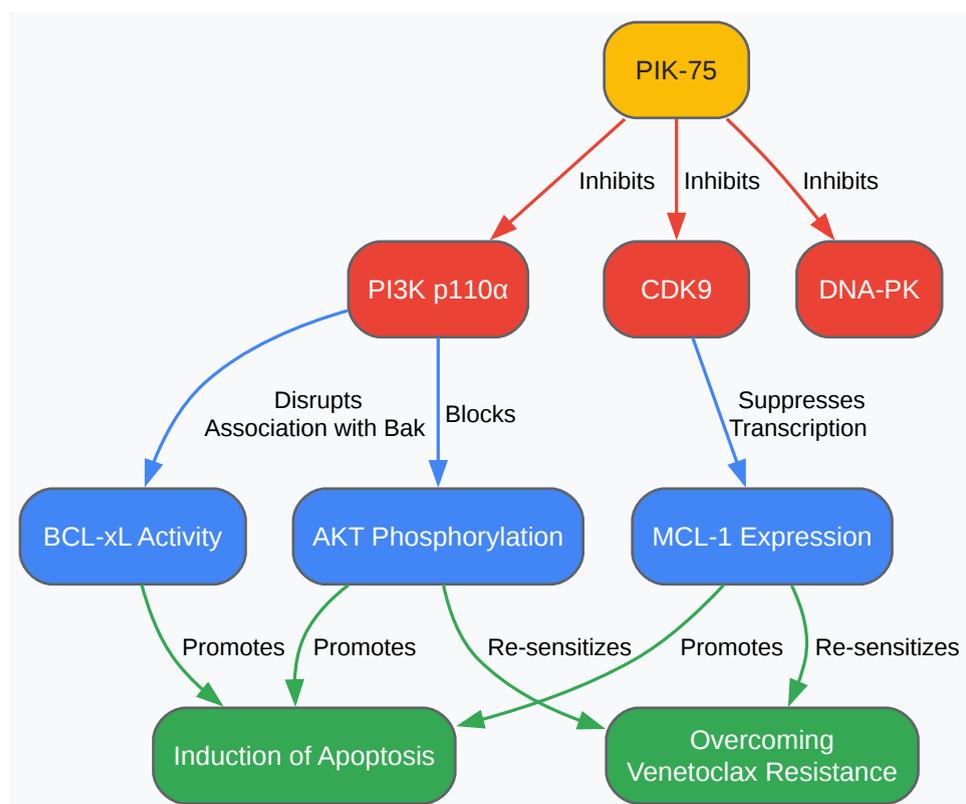
Overcoming Venetoclax Resistance

A key therapeutic application is reversing resistance to venetoclax (a BCL-2 inhibitor) in Mantle Cell Lymphoma (MCL) [1]. Proteomic studies show venetoclax-resistant cells exhibit upregulated **MCL-1**, **BCL-xL**, and **AKT phosphorylation**. **PIK-75** potently diminishes elevated MCL-1 and blocks AKT activation, overcoming primary, acquired, and tumor microenvironment-associated resistance in vitro and in vivo [1].

Induction of Apoptosis

In Acute Myeloid Leukemia (AML) cells, this dual inhibition leads to rapid apoptosis [3]. Loss of MCL-1 frees pro-apoptotic Bak, while p110 α inhibition disrupts Bcl-xL connection with Bak. Simultaneous loss of both pro-survival proteins (MCL-1 and Bcl-xL) triggers cell death [3].

The following diagram illustrates the core signaling pathways affected by **PIK-75** and its functional outcomes.



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PIK-75's multi-target mechanism disrupts pro-survival signals and promotes apoptosis.

Experimental Data & Protocols

For researchers, here are key experimental parameters and methodologies from published studies.

In Vitro Cell-Based Assays

Assay Type	Cell Line	PIK-75 Concentration	Incubation Time	Key Findings	PMID
Cytotoxicity	Human MV4-11 cells	IC50 = 0.003 μM (3 nM)	72 hours	Potent cell killing [4]	-
Antiproliferative	Human NZOV9/NZB5 cells	IC50 = ~0.068 μM (68 nM)	-	Growth inhibition [4]	-
Overcoming Resistance	MCL cell lines (Mino, Rec-1) & primary samples	Not specified	-	Overcame venetoclax resistance [1]	35411248
Apoptosis (T-ALL)	T-ALL cell lines (e.g., Jurkat)	IC50 values determined; apoptosis at IC80 for 4h	4 hours (apoptosis)	Growth inhibition & apoptosis induction [5]	-

Key Experimental Protocols

- **Cell Viability (MTT Assay):** Cells plated in 96-well plates, treated with **PIK-75**, incubated with MTT solution (5 mg/mL) for 4 hours at 37°C. Formazan crystals dissolved in DMSO, absorbance measured at 570 nm [6].
- **Western Blot Analysis:** Cells lysed, proteins separated by SDS-PAGE and transferred to PVDF membrane. Antibodies detect key proteins like p-AKT, total AKT, MCL-1, and PARP cleavage to confirm mechanism and apoptosis [1] [5] [6].
- **Flow Cytometry for Apoptosis:** Cells treated with **PIK-75** (e.g., at IC80 for 4 hours), stained with Annexin V-APC and propidium iodide (PI), analyzed by flow cytometry to distinguish early/late apoptotic and necrotic cells [5].

Therapeutic Applications & Formulation

Beyond lymphomas, **PIK-75** demonstrates efficacy in diverse cancer types and disease models.

Research in Other Cancers

- **T-cell Acute Lymphoblastic Leukemia (T-ALL):** Inhibits oncogenic transcription factor TAL1 and PI3K-AKT pathway, inducing potent cytotoxicity and apoptosis [5].
- **Acute Myeloid Leukemia (AML):** Induces apoptosis via p110 α inhibition and Cdk7/9-mediated Mcl-1 loss [3].
- **Ovarian Cancer:** Shows potent activity in SKOV-3 cells; nanosuspension formulations developed to improve delivery [7].

Nanoparticle Formulation Strategies

Poor aqueous solubility is a major limitation [4] [7]. Research explores nanosuspensions to enhance delivery:

- **Nanosuspension (PIK-75-NS):** High-pressure homogenization produces ~180 nm particles, improving saturation solubility and cytotoxicity in SKOV-3 ovarian cancer cells [7].
- **Targeted Nanosuspension (PIK-75-NS-FA):** Surface functionalization with folic acid (~160 nm) enhances uptake and cytotoxicity in folate receptor-positive cancer cells, improving tumor-targeted delivery [7].

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